

AquaMet™ Catalyst (CAS 1414707-08-6): A Technical Guide for Advanced Catalysis

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Compound of Interest

Compound Name: AquaMet

Cat. No.: B1449477

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the **AquaMet™** catalyst, a highly active, water-soluble ruthenium-based complex designed for olefin metathesis. This document consolidates key technical data, experimental protocols, and mechanistic insights to support its application in academic and industrial research, with a particular focus on drug discovery and development.

Core Catalyst Properties

AquaMet™, with the CAS number 1414707-08-6, is chemically defined as (4-((4-Ethyl-4-methylpiperazin-1-ium-1-yl)methyl)-1,3-dimesitylimidazolidin-2-ylidene)dichloro(2-isopropoxybenzylidene)ruthenium(II) chloride.[1] It is recognized for its high stability, allowing for handling in air, and its solubility in water and some chlorinated organic solvents like DCM and chloroform.[2]

Property	Value	Reference
CAS Number	1414707-08-6	[1][2][3]
Molecular Formula	C ₃₉ H ₅₅ Cl ₃ N ₄ ORu	[1][2]
Molecular Weight	803.31 g/mol	[2]
Appearance	Light yellow to amber to dark green powder/crystal	[1]
Purity	>95.0% (HPLC)	
Storage	Long-term: 2-8°C under inert gas; Short-term: Ambient temperature under inert gas	[2]

Applications in Olefin Metathesis

AquaMet™ is a versatile catalyst applicable to a range of olefin metathesis reactions, demonstrating high activity in aqueous media.[1][4] Its utility extends to reactions involving water-insoluble substrates in traditional organic solvents and ionic liquids. The catalyst is particularly effective in various metathesis transformations, including:

- Ring-Closing Metathesis (RCM): Efficiently catalyzes the formation of cyclic compounds.
- Cross-Metathesis (CM): Suitable for reactions between two different olefins.[4]
- Enyne Metathesis: Facilitates reactions between alkynes and alkenes.[4]
- Isomerization: Can promote the isomerization of olefins.[4]
- Ring-Opening Metathesis Polymerization (ROMP): Recommended for polymerization reactions.[5]

A significant advantage of **AquaMet™** is the low residual ruthenium content in the final products (typically ≤7.5 ppm) after a simple filtration step.[4]

Experimental Protocols & Performance Data

This section details specific experimental procedures and presents performance data extracted from cited literature.

Ring-Closing Metathesis (RCM) in Dichloromethane

Objective: To synthesize diethyl cyclopent-3-ene-1,1-dicarboxylate via RCM.

Methodology:

- Add **AquaMet™** (50 mg, 52 μ mol) to a 200 mL two-necked round-bottomed flask and purge with nitrogen gas.
- Charge the flask with 100 mL of dichloromethane.
- Add a solution of diethyl diallylmalonate (500 mg, 2.08 mmol) in 20 mL of dichloromethane dropwise to the catalyst solution.
- Stir the reaction mixture at room temperature for 6 hours.
- Remove the solvent under reduced pressure.
- Purify the residue by silica-gel column chromatography (hexane:EtOAc = 1:1) to yield the product.

Results:

Substrate	Catalyst Loading (mol%)	Solvent	Reaction Time (h)	Yield (%)
Diethyl diallylmalonate	2.5	Dichloromethane	6	98

Analytical Data: ^1H NMR (400 MHz, CDCl_3): δ 5.61 (s, 2H), 4.20 (q, J = 8.0 Hz, 4H), 3.01 (s, 4H), 1.25 (t, J = 8.0 Hz, 6H).

Olefin Metathesis in Aqueous Media (D_2O)

Objective: To demonstrate the catalytic activity of **AquaMet™** in a non-degassed aqueous environment.

Methodology:

- In a flask equipped with a magnetic stirring bar, dissolve a Z-olefin (8.7 mg, 0.15 mmol) in 1.5 mL of non-degassed D₂O.
- Add **AquaMet™** (0.6 mg, 0.75 μmol) to the solution.
- Stir the reaction mixture at 25 °C for 1.1 hours.
- Transfer 0.7 mL of the reaction mixture to an NMR tube for analysis.

Results:

Substrate	Catalyst Loading (mol%)	Solvent	Reaction Time (h)	Yield (%)
Z-olefin	0.5	D ₂ O	1.1	71 (NMR Yield)

Ring-Closing Metathesis (RCM) in Neat Water

A study has reported the successful RCM of a substrate leading to a 5-membered ring in non-degassed water, open to the air.^[4]

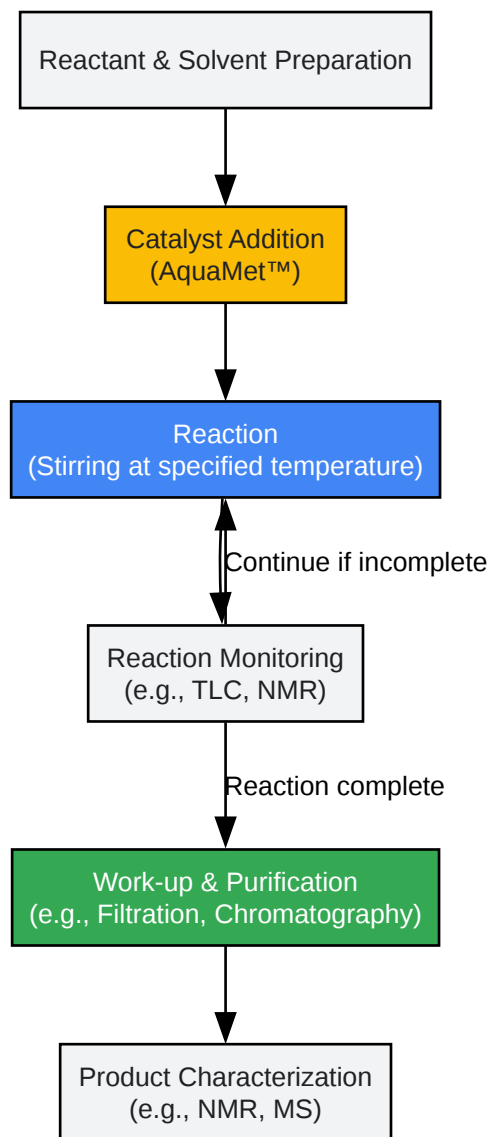
Results:^[4]

Catalyst Loading (mol%)	Solvent	Yield (%)
0.75	Neat Water	90 (NMR Yield)

Mechanistic and Workflow Diagrams

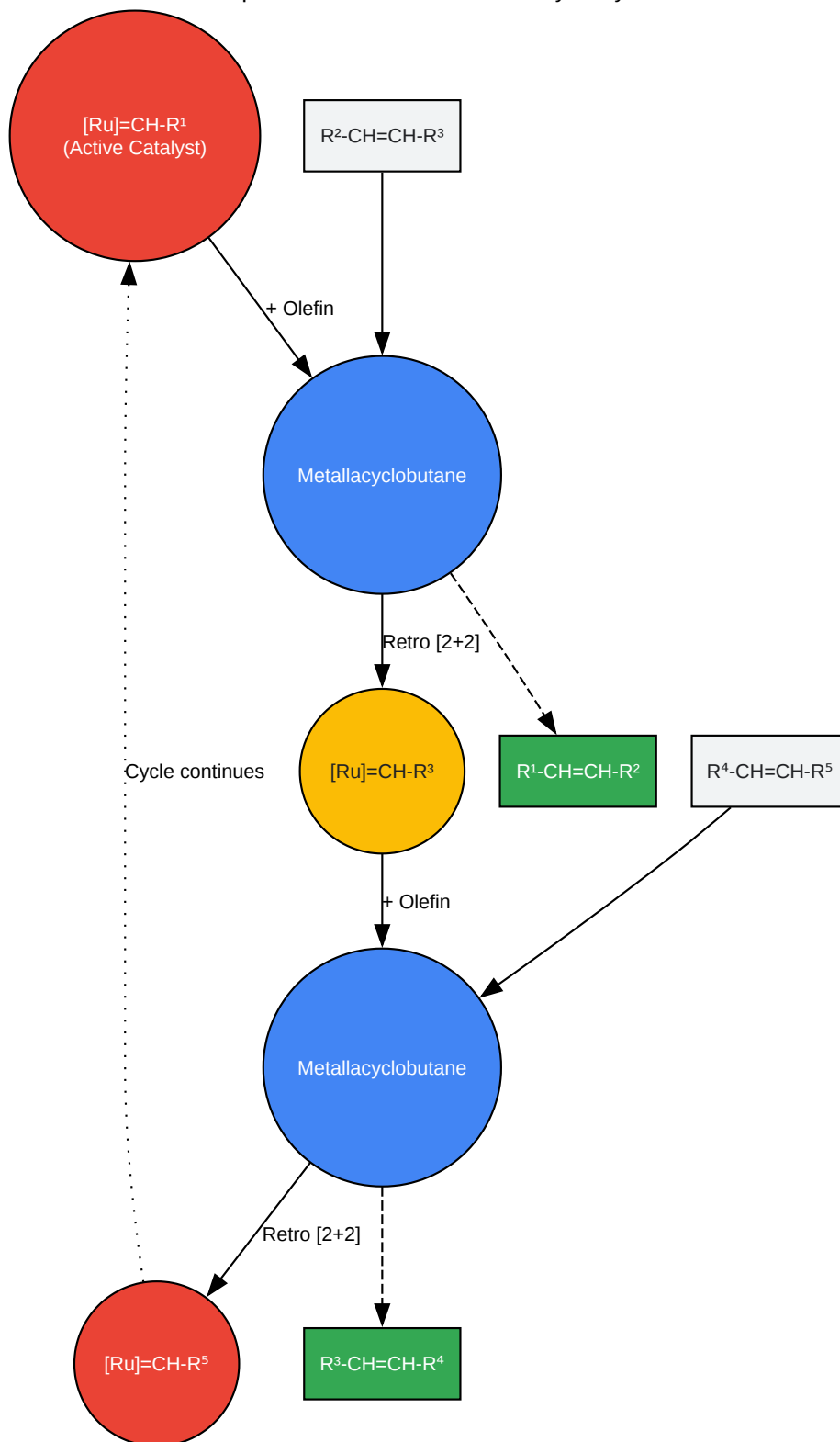
The following diagrams illustrate the general workflow for a typical metathesis reaction and a simplified representation of the catalytic cycle.

Experimental Workflow for Olefin Metathesis

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Caption: General experimental workflow for olefin metathesis.

Simplified Olefin Metathesis Catalytic Cycle

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Caption: Simplified Chauvin mechanism for olefin metathesis.

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